

# AM841: Application Notes and Protocols for Electrophysiological Studies of Neurons

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## Compound of Interest

Compound Name: AM841

Cat. No.: B10778985

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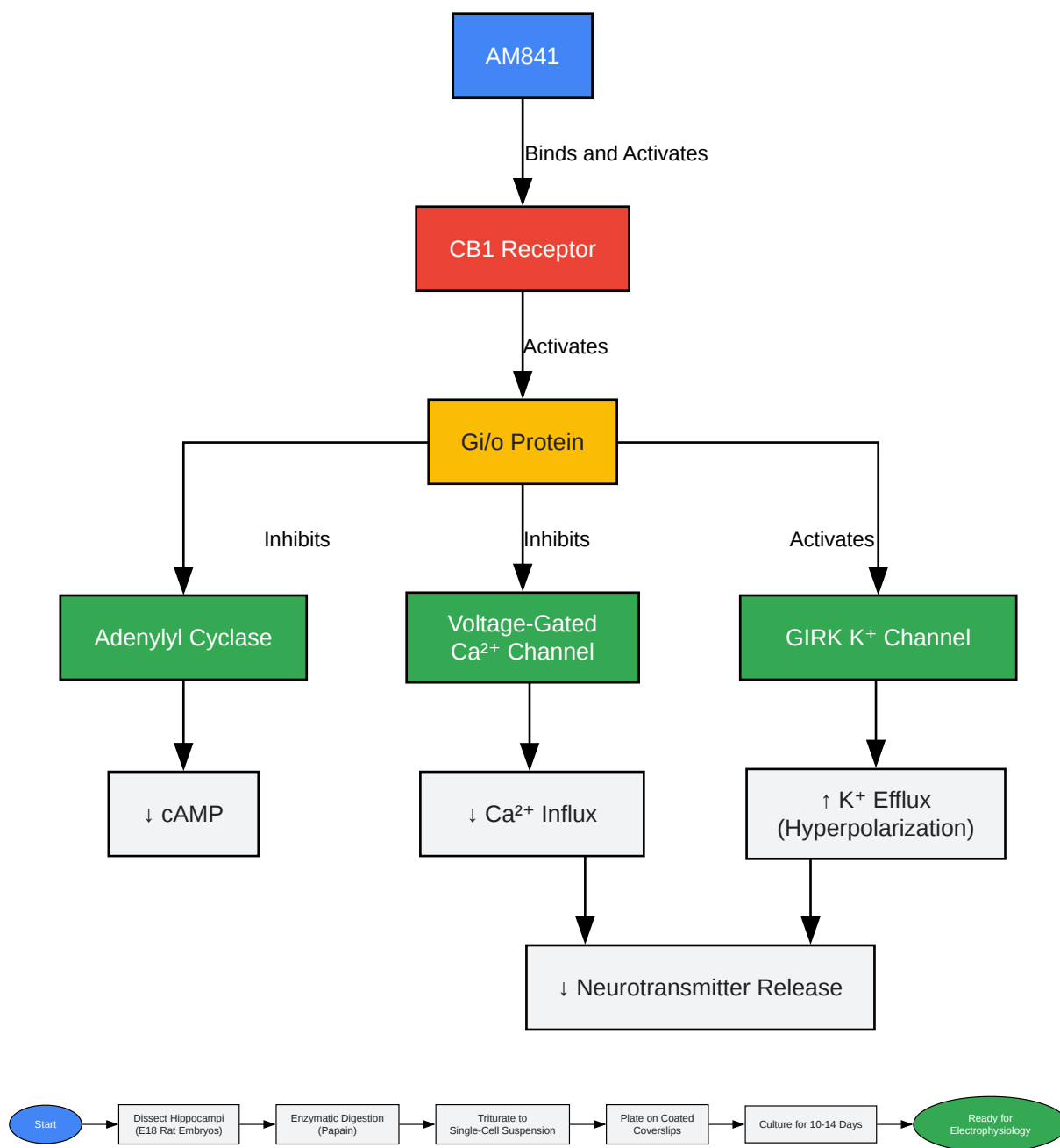
For Researchers, Scientists, and Drug Development Professionals

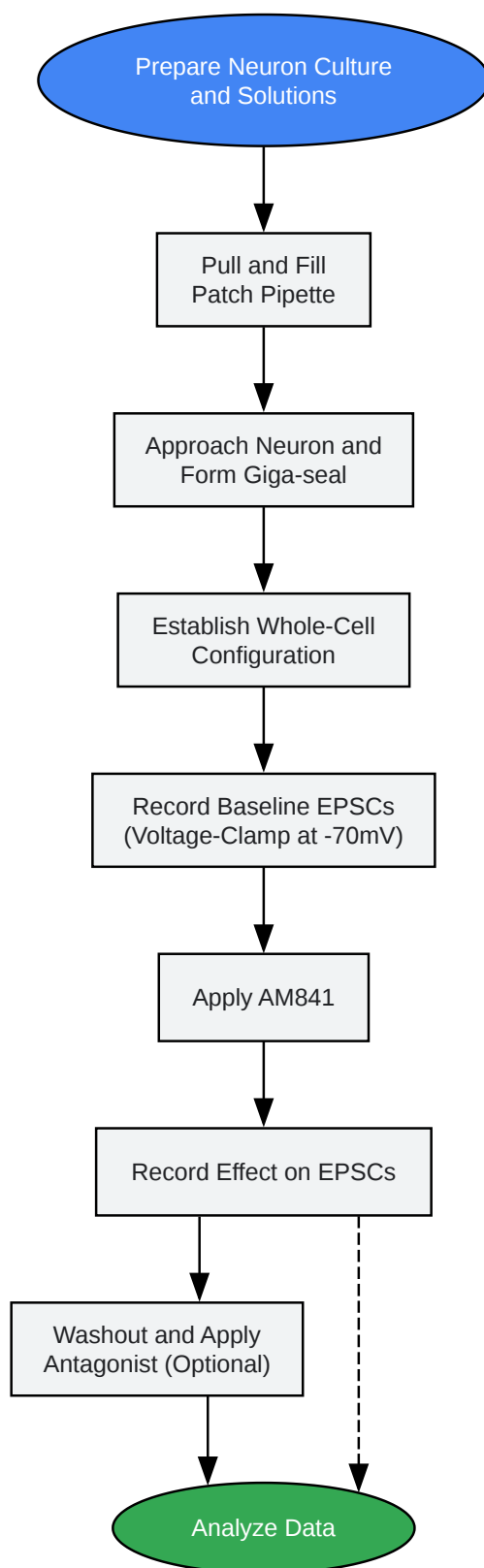
## Introduction

**AM841** is a potent and irreversible agonist of the cannabinoid receptor type 1 (CB1), which is abundantly expressed in the central nervous system and plays a crucial role in modulating neurotransmission.<sup>[1][2][3]</sup> Its unique covalent binding mechanism makes it a valuable tool for investigating the long-lasting effects of CB1 receptor activation on neuronal activity.<sup>[1][2][3]</sup> These application notes provide a comprehensive overview of the use of **AM841** in electrophysiological studies, particularly focusing on its effects on cultured hippocampal neurons. Detailed protocols for cell culture and whole-cell patch-clamp recordings are provided to facilitate the design and execution of experiments aimed at elucidating the functional consequences of sustained CB1 receptor agonism.

## Mechanism of Action

**AM841** acts as a covalent agonist at the CB1 receptor.<sup>[1][2][3]</sup> This irreversible binding leads to a prolonged activation of the receptor, which, in neurons, typically results in the inhibition of neurotransmitter release. The primary mechanism involves the activation of G-protein-coupled inwardly rectifying potassium (GIRK) channels and the inhibition of voltage-gated calcium channels, leading to hyperpolarization of the presynaptic terminal and a reduction in excitatory postsynaptic currents (EPSCs).





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## References

- 1. AM841, a covalent cannabinoid ligand, powerfully slows gastrointestinal motility in normal and stressed mice in a peripherally restricted manner - PMC [pmc.ncbi.nlm.nih.gov]
- 2. AM841, a covalent cannabinoid ligand, powerfully slows gastrointestinal motility in normal and stressed mice in a peripherally restricted manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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